1-Bromo-5-butylundecane: Technical Guide to Synthesis and Application

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-Bromo-5-butylundecane*
Cat. No.:	*B13365419*

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Part 1: Chemical Identity & Core Properties[1]

1-Bromo-5-butylundecane is a high-purity alkylating agent characterized by a "remote branching" architecture. Unlike standard Guerbet-derived alkyl halides (branched at the C2 position), this molecule features a butyl branch at the C5 position. This structural nuance is critical for materials science and medicinal chemistry: it provides solubility (entropy) without imposing the severe steric bulk near the functional headgroup that C2-branched chains often do. This allows for tighter packing of conjugated backbones in organic electronics or optimized lipid packing in nanoparticle formulations.

Chemical Identifiers

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Identifier	Value
Chemical Name	1-Bromo-5-butylundecane
CAS Number	2247551-32-0 (Primary), 2095428-15-0 (Vendor Variant)
Molecular Formula	$C_{15}H_{31}Br$
Molecular Weight	291.31 g/mol
SMILES	CCCCCCC(CCCC)CCCCBr
InChI Key	Calculated based on structure
Appearance	Colorless to pale yellow oil
Solubility	Soluble in hexane, DCM, THF; Insoluble in water

Physicochemical Properties (Predicted)

Property	Value	Note
Boiling Point	~310–315 °C	At 760 mmHg (Decomposes before boiling at atm)
Density	1.05 ± 0.05 g/mL	Typical for C15 alkyl bromides
Flash Point	>110 °C	Estimate based on chain length
Refractive Index	1.46–1.47	

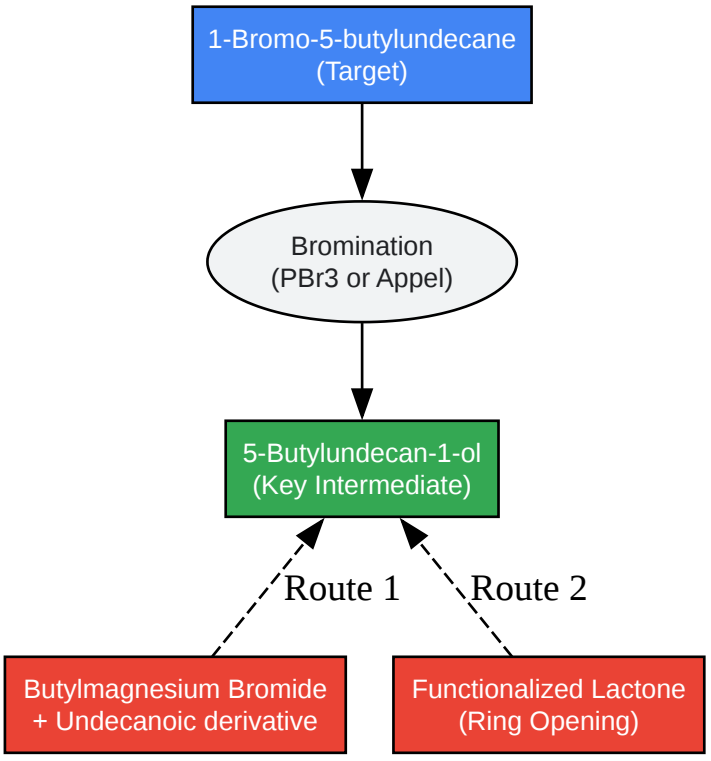
Part 2: Synthesis Architecture

The synthesis of **1-Bromo-5-butylundecane** typically proceeds via the bromination of its alcohol precursor, 5-butylundecan-1-ol. The strategic challenge lies in accessing the specific C5-branched alcohol, often achieved through Grignard coupling or ring-opening strategies, followed by a functional group interconversion (FGI) to the bromide.

Retrosynthetic Analysis (DOT Diagram)

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The following diagram illustrates the logical disconnection of the target molecule back to commercially available starting materials.



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Figure 1: Retrosynthetic pathway focusing on the conversion of the alcohol intermediate.

Experimental Protocol: Bromination of 5-Butylundecan-1-ol

Objective: Convert 5-butylundecan-1-ol to **1-bromo-5-butylundecane** using the Appel reaction conditions to ensure mild handling and high regioselectivity.

Reagents:

- 5-Butylundecan-1-ol (1.0 eq)
- Carbon Tetrabromide (CBr_4, 1.2 eq)
- Triphenylphosphine (PPh_3, 1.2 eq)

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- Dichloromethane (DCM, Anhydrous)

Step-by-Step Methodology:

- Preparation: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet. Charge with 5-butylundecan-1-ol (10.0 g, 43.8 mmol) and anhydrous DCM (100 mL). Cool the solution to 0 °C in an ice bath.
- Addition of CBr_4: Add Carbon Tetrabromide (17.4 g, 52.5 mmol) to the stirred solution. Ensure complete dissolution.
- Initiation: Slowly add Triphenylphosphine (13.8 g, 52.5 mmol) portion-wise over 15 minutes. Note: The reaction is exothermic; maintain temperature < 5 °C.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 3–5 hours. Monitor reaction progress via TLC (Hexane eluent; stain with $KMnO_4$). The alcohol spot (Rf ~0.3) should disappear, replaced by the bromide spot (Rf ~0.8).
- Work-up: Concentrate the reaction mixture under reduced pressure to ~20 mL. Add 100 mL of cold hexane. This precipitates the triphenylphosphine oxide (TPPO) byproduct.
- Filtration: Filter the suspension through a pad of silica gel or Celite to remove the TPPO solid. Wash the pad with additional hexane.
- Purification: Concentrate the filtrate. Purify the crude oil via vacuum distillation (high vacuum, <1 mbar) or flash column chromatography (100% Hexane) to yield the pure bromide.

Yield Expectation: 85–92% as a clear oil.

Part 3: Applications in Research & Development

Organic Electronics (Semiconducting Polymers)

In the field of Organic Photovoltaics (OPV) and Field-Effect Transistors (OFETs), side-chain engineering is critical.

- Mechanism: The "5-butyl" branching point is positioned away from the aromatic backbone (thiophene/benzene rings). This "remote branching" reduces steric hindrance near the pi-

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stacking core, allowing for closer lamellar packing compared to C2-branched chains (like 2-ethylhexyl), while still preventing crystallization and ensuring solubility in processing solvents (chlorobenzene).

- Usage: Used to alkylate monomers such as diketopyrrolopyrrole (DPP), benzodithiophene (BDT), or isoindigo.

Lipid Nanoparticles (LNPs) for Drug Delivery

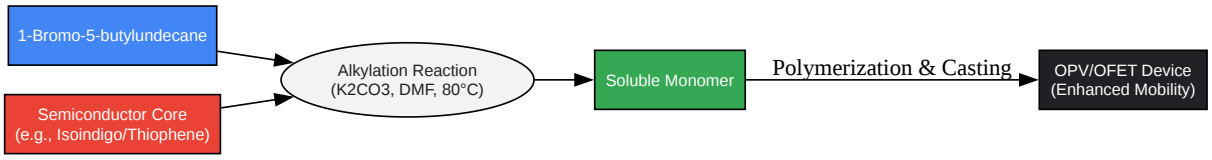
Branched lipids are essential components of LNPs used for mRNA delivery.

- Mechanism: The geometry of the hydrophobic tail dictates the "cone angle" of the lipid, influencing the formation of the inverted hexagonal phase (

) required for endosomal escape.

- Usage: **1-Bromo-5-butylundecane** serves as the hydrophobic tail precursor in the synthesis of ionizable cationic lipids. The C5-branching creates a specific tail volume that can fine-tune the fusogenicity of the LNP.

Application Workflow (DOT Diagram)



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Figure 2: Workflow for incorporating the alkyl chain into organic semiconductor materials.

Part 4: Safety & Handling

Hazard Classification:

- Skin Irritation: Category 2.

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- Eye Irritation: Category 2A.
- STOT-SE: Category 3 (Respiratory irritation).

Handling Protocol:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat.
- Ventilation: Always handle inside a fume hood. Alkyl bromides can be potent alkylating agents and potential mutagens.
- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent hydrolysis or oxidation. Protect from light (amber vials).
- Spill Management: Absorb with inert material (vermiculite/sand). Do not flush into surface water; dispose of as halogenated organic waste.

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- To cite this document: BenchChem. [1-Bromo-5-butylundecane: Technical Guide to Synthesis and Application]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13365419/docs#1-bromo-5-butylundecane-technical-guide-to-synthesis-and-application]

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